

# Spectroscopic Data for 2-(Azepan-1-yl)ethanol: A Technical Guide

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## Compound of Interest

Compound Name: 2-(Azepan-1-yl)ethanol

Cat. No.: B1580746

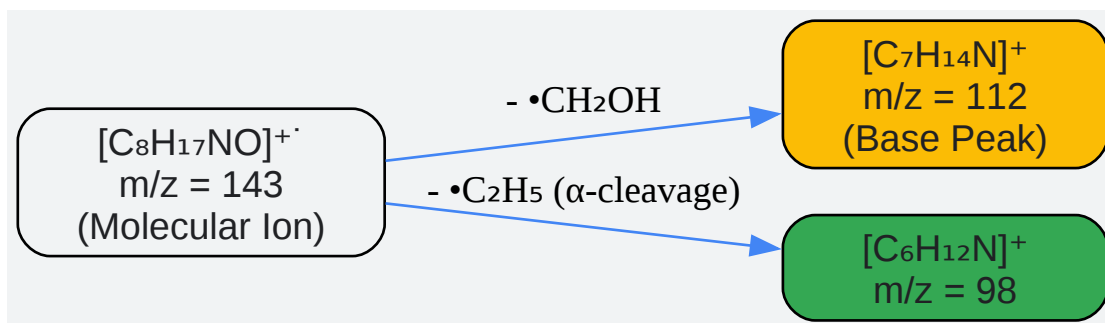
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This guide provides an in-depth analysis of the spectroscopic signature of **2-(Azepan-1-yl)ethanol**, a valuable bifunctional molecule often utilized as a building block in the synthesis of more complex chemical entities in pharmaceutical and materials science. Understanding its characteristic spectral data from Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) is paramount for structural verification, purity assessment, and quality control.

## Molecular Structure and Properties

**2-(Azepan-1-yl)ethanol**, also known as N-(2-Hydroxyethyl)hexamethyleneimine, possesses a saturated seven-membered azepane ring linked to an ethanol moiety via the nitrogen atom. This structure imparts distinct spectroscopic features corresponding to the aliphatic amine, the hydrocarbon rings, and the primary alcohol.

- Molecular Formula:  $C_8H_{17}NO$  [1][2][3]
- Molecular Weight: 143.23 g/mol [1][2][3]
- CAS Number: 20603-00-3 [3][4]



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## References

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- 4. 20603-00-3 CAS MSDS (N-(2-HYDROXYETHYL)HEXAMETHYLENEIMINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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